

The Veterinary Applications of Laidlomycin: A Focus on Laidlomycin Propionate

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Compound of Interest

Compound Name: *Laidlomycin phenylcarbamate*

Cat. No.: B1674329

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Preliminary Note: Extensive research for "**Laidlomycin phenylcarbamate**" in veterinary medicine yielded no specific applications or detailed data. The available scientific literature and regulatory information predominantly focus on Laidlomycin Propionate. This document provides a comprehensive overview of Laidlomycin Propionate's applications in veterinary medicine, developed for researchers, scientists, and drug development professionals. All data and protocols presented herein pertain to Laidlomycin Propionate.

Application Notes

Laidlomycin propionate is a polyether ionophore antibiotic primarily used in the cattle industry to enhance feed efficiency and promote growth. As an ionophore, it selectively transports cations across cell membranes, disrupting the ion gradients of certain microorganisms, particularly in the rumen. This mode of action leads to a modification of the rumen microbial population, favoring the proliferation of bacteria that produce propionate, a key energy source for the host animal. This results in improved feed conversion and weight gain.^{[1][2]}

Key applications in veterinary medicine include:

- Improved Feed Efficiency and Rate of Weight Gain in Cattle: Laidlomycin propionate is approved for use in cattle fed in confinement for slaughter to improve feed efficiency and increase the rate of weight gain.^{[1][3]} It is effective in both steers and heifers across a range of dietary energy concentrations.^[1]

- **Reduction in the Severity of Ruminal Acidosis:** While not a preventative for ruminal acidosis, laidlomycin propionate has been shown to reduce its severity, particularly during the adaptation of cattle to high-concentrate diets.^[4] It can help stabilize feed intake and reduce day-to-day variation.^[4]
- **Combination Therapy:** Laidlomycin propionate is also used in combination with other antimicrobials, such as chlortetracycline, for the control of bacterial pneumonia associated with shipping fever complex in cattle, while concurrently improving feed efficiency and weight gain.

Quantitative Data Summary

The following tables summarize the quantitative data on the efficacy and dosage of Laidlomycin Propionate in cattle.

Table 1: Efficacy of Laidlomycin Propionate on Feedlot Performance in Cattle

Parameter	Control	Laidlomycin Propionate (6-12 mg/kg of DM)	Percentage Improvement	Reference
Average Daily Gain (ADG)	Varies	Increased	Significant Improvement (P < 0.001)	^[1]
Feed Conversion	Varies	Improved	Significant Improvement (P < 0.001)	^[1]
Carcass Weight	Varies	Increased by 7.3 kg	(P < 0.001)	^[1]

Table 2: Recommended Dosage of Laidlomycin Propionate Potassium in Cattle Feed

Indication	Dosage	Reference
Improved feed efficiency and increased rate of weight gain	5 g/ton of feed	[3]
Improved feed efficiency	5 to 10 g/ton of feed	[3]
For control of bacterial pneumonia (in combination with chlortetracycline)	30 to 75 mg laidlomycin propionate potassium per head per day	

Experimental Protocols

Protocol 1: Evaluating the Efficacy of Laidlomycin Propionate on Ruminal Acidosis

Objective: To assess the effect of laidlomycin propionate on ruminal pH and volatile fatty acid (VFA) concentrations in cattle challenged with a high-grain diet.

Methodology:

- Animal Model: Use ruminally fistulated steers to allow for direct sampling of rumen fluid.
- Dietary Groups:
 - Control Group: Fed a high-grain finishing diet (e.g., 95% concentrate) without laidlomycin propionate.
 - Treatment Group(s): Fed the same high-grain diet supplemented with laidlomycin propionate at varying concentrations (e.g., 6 mg/kg and 12 mg/kg of diet DM).[4]
- Experimental Procedure:
 - Adapt the steers to a 50% concentrate diet.
 - Induce ruminal acidosis by abruptly switching to a 95% concentrate diet fed at a specific intake (e.g., 2.75% of body weight) or by intraruminal dosing with a 100% concentrate diet. [4]

- Collect ruminal fluid samples at regular intervals (e.g., 0, 4, 8, 12, 24 hours) post-feeding.
- Data Analysis:
 - Measure ruminal pH immediately after sample collection.
 - Analyze rumen fluid for VFA concentrations (acetate, propionate, butyrate) and lactate using gas chromatography.
 - Statistically compare the data between the control and treatment groups to determine the effect of laidlomycin propionate on ruminal fermentation parameters.

Protocol 2: Assessing the Impact of Laidlomycin Propionate on Feedlot Performance

Objective: To determine the effect of different dietary concentrations of laidlomycin propionate on the growth rate and feed efficiency of feedlot cattle.

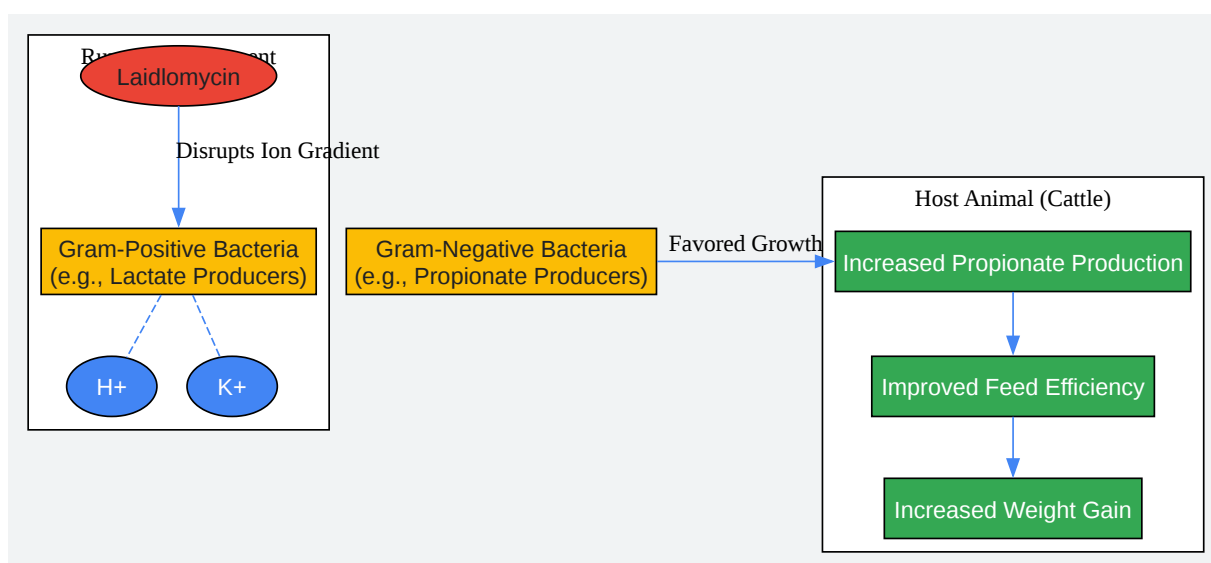
Methodology:

- Animal Selection: Use a sufficient number of steers and heifers for statistical power.
- Dietary Treatments:
 - Control Group: Fed a standard feedlot diet without laidlomycin propionate.
 - Treatment Groups: Fed the same diet supplemented with laidlomycin propionate at various concentrations (e.g., 3, 6, 9, 12 mg/kg of diet DM).[\[1\]](#)
- Experimental Design:
 - Randomly assign cattle to dietary treatment groups.
 - House cattle in pens and provide feed and water ad libitum.
 - Monitor feed intake daily and record body weight at regular intervals (e.g., every 28 days) throughout the feeding trial.

- Data Collection and Analysis:
 - Calculate average daily gain (ADG), dry matter intake (DMI), and feed efficiency (gain/feed).
 - At the end of the trial, collect carcass data, including carcass weight, yield grade, and quality grade.
 - Analyze the performance and carcass data statistically to identify the optimal dosage of laidlomycin propionate for improving feedlot performance.

Visualizations

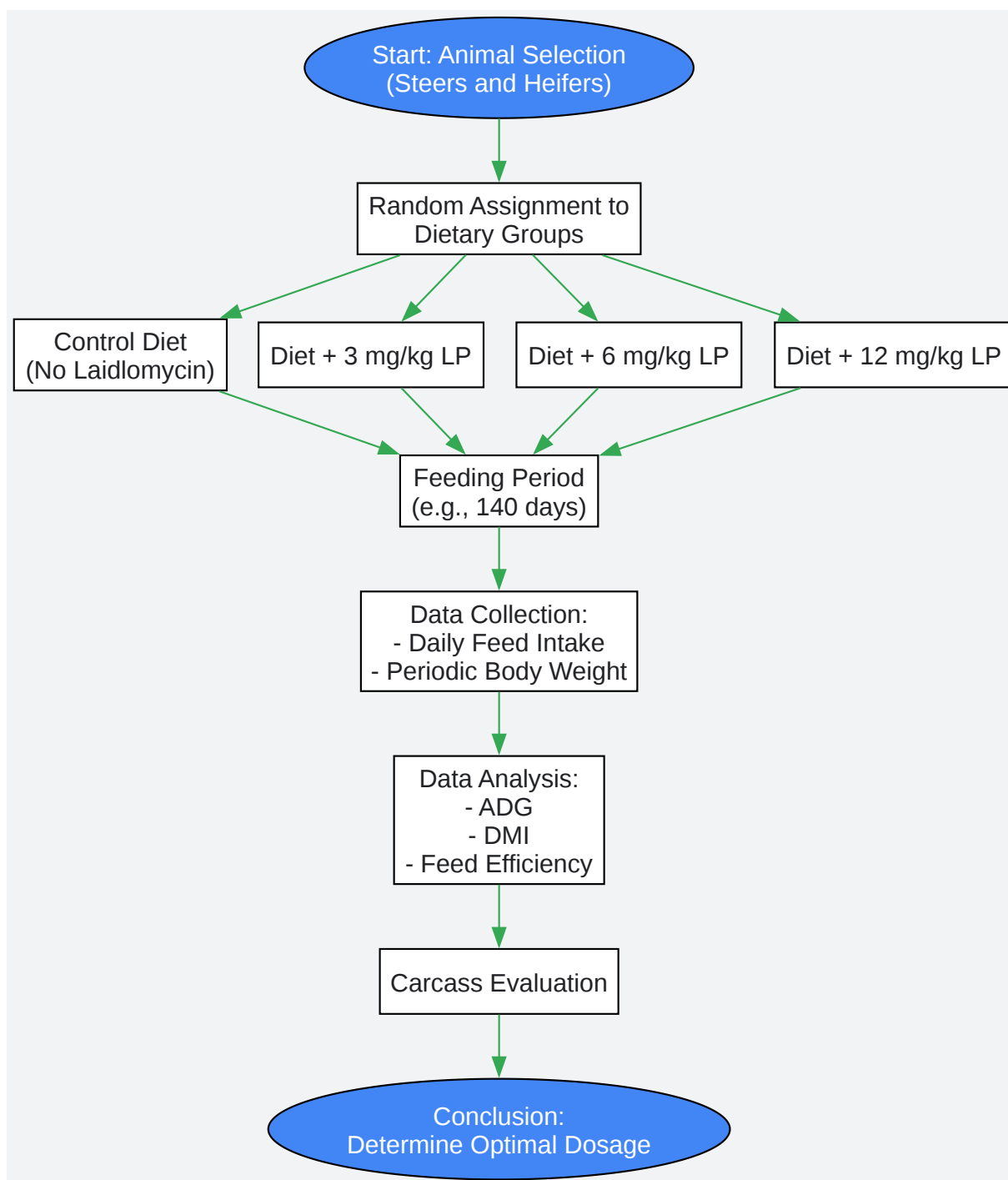
Mechanism of Action of Laidlomycin



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Caption: Mechanism of action of Laidlomycin in the rumen.

Experimental Workflow for Evaluating Feedlot Performance



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Caption: Workflow for a feedlot performance trial.

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